

Application Notes and Protocols for In Vitro E6801 Receptor Binding Assays

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Compound of Interest

Compound Name: E6801

Cat. No.: B1671027

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Introduction

E6801 is a potent and selective partial agonist for the 5-hydroxytryptamine-6 (5-HT₆) receptor. [1][2] This receptor is primarily expressed in the central nervous system, particularly in regions associated with cognition and memory, such as the hippocampus and striatum. Due to its role in modulating cholinergic and glutamatergic neurotransmission, the 5-HT₆ receptor has emerged as a significant target for the development of therapeutics for cognitive disorders.[3] These application notes provide detailed protocols for in vitro assays to characterize the binding of **E6801** and other ligands to the 5-HT₆ receptor.

Signaling Pathway

The 5-HT₆ receptor is a G protein-coupled receptor (GPCR) that primarily signals through the Gs alpha subunit. Activation of the receptor leads to the stimulation of adenylyl cyclase, which in turn increases intracellular levels of cyclic adenosine monophosphate (cAMP). This signaling cascade is a key mechanism for assessing the functional activity of 5-HT₆ receptor agonists like **E6801**.



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5-HT6 Receptor Signaling Cascade

Quantitative Data Summary

The following tables summarize the in vitro binding and functional data for **E6801** at the 5-HT6 receptor.

Table 1: **E6801** Binding Affinity

Compound	Receptor	Assay Type	Radioligand	K _i (nM)	Reference
E6801	Human 5-HT6	Competition Binding	Not Specified	7	[1]

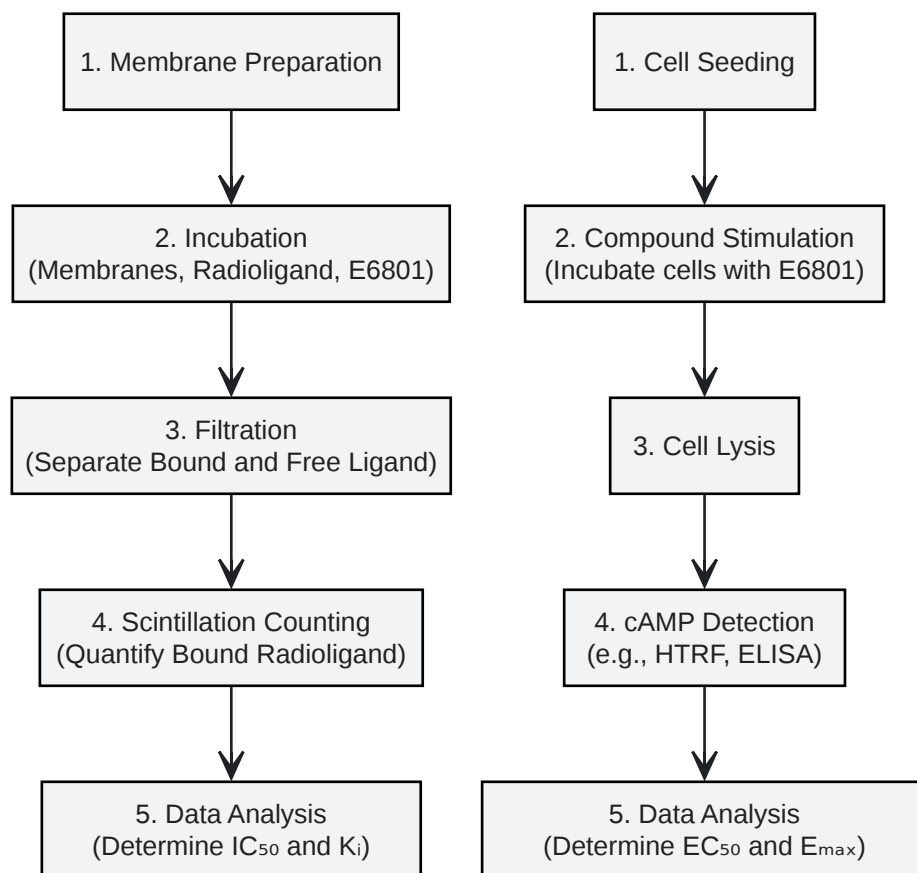
Table 2: **E6801** Functional Activity

Compound	Receptor	Assay Type	Parameter	Value	Reference
E6801	Rat 5-HT6	cAMP Accumulation	EC ₅₀ (nM)	2.7	[4]
E6801	Rat 5-HT6	cAMP Accumulation	E _{max} (% over basal)	120	[2]
E6801	Human S267K 5-HT6	cAMP Accumulation	E _{max} (% over basal)	91	[2]

Experimental Protocols

Protocol 1: Radioligand Competition Binding Assay

This protocol describes a filtration-based radioligand competition binding assay to determine the binding affinity (K_i) of **E6801** for the 5-HT6 receptor.



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References

- 1. 5-HT6 receptor agonists and antagonists enhance learning and memory in a conditioned emotion response paradigm by modulation of cholinergic and glutamatergic mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Efficacy of selective 5-HT6 receptor ligands determined by monitoring 5-HT6 receptor-mediated cAMP signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. E-6801, a 5-HT6 receptor agonist, improves recognition memory by combined modulation of cholinergic and glutamatergic neurotransmission in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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